

A Preliminary Investigation of Lanthanum-Cerium Bromide Self-Activity: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lanthanum bromide*

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This technical guide provides an in-depth examination of the intrinsic radioactivity, or self-activity, of lanthanum-cerium bromide scintillators, specifically focusing on Cerium-doped **Lanthanum Bromide** ($\text{LaBr}_3:\text{Ce}$) and Cerium Bromide (CeBr_3). This document is intended to serve as a comprehensive resource for researchers and professionals utilizing these high-performance detectors in applications where low background and high sensitivity are critical.

Introduction to Lanthanum-Cerium Bromide Scintillators

Lanthanum-cerium bromide scintillators have gained prominence in gamma-ray spectroscopy due to their superior energy resolution, high light output, and fast decay times compared to traditional scintillators like Sodium Iodide ($\text{NaI}(\text{Tl})$).^{[1][2]} However, a significant characteristic of lanthanum-based scintillators is their inherent radioactivity, which contributes to the background spectrum and can impact the sensitivity of measurements, particularly for low-level radiation detection.^{[3][4]}

This self-activity primarily originates from the naturally occurring radioactive isotope ^{138}La , which constitutes approximately 0.09% of natural lanthanum.^[5] Additionally, trace contamination with actinides, most notably ^{227}Ac and its decay products, can introduce both alpha and gamma radiation to the background spectrum.^{[4][6]} Cerium Bromide (CeBr_3) was

developed as an alternative with significantly lower intrinsic background, as it does not contain lanthanum.[3]

This guide will detail the sources of this self-activity, present quantitative data on the radioactive isotopes and their emissions, and provide detailed protocols for characterizing the intrinsic background of these detectors.

Sources of Self-Activity

The intrinsic radioactivity of lanthanum-cerium bromide scintillators can be attributed to two primary sources:

- **^{138}La Isotope:** This long-lived radioactive isotope of lanthanum (half-life of 1.05×10^{11} years) decays via two modes: electron capture to an excited state of ^{138}Ba and beta decay to an excited state of ^{138}Ce . [5] Both decay paths result in the emission of characteristic gamma rays.
- **^{227}Ac Contamination:** Actinium-227 is chemically similar to lanthanum and can be present as an impurity in the raw materials used for crystal growth. [7] ^{227}Ac has a half-life of 21.77 years and decays through a complex chain that includes multiple alpha and beta decays, accompanied by the emission of a wide range of gamma rays. [6][8]

Quantitative Data on Self-Activity

The following tables summarize the key radioactive emissions contributing to the self-activity of lanthanum-cerium bromide scintillators.

^{138}La Decay Data

Decay Mode	Branching Ratio	Daughter Isotope	Gamma-Ray Energy (keV)	Emission Probability
Electron Capture (EC)	~66.4%	^{138}Ba	1435.8	~66.4%
Beta Decay (β^-)	~33.6%	^{138}Ce	788.7	~33.6%

Data compiled from multiple sources. [5][7]

²²⁷Ac Decay Chain Emissions (Selected)

The ²²⁷Ac decay chain is complex, with numerous alpha and gamma emissions. The following table highlights some of the most prominent emissions observed in the background spectra of contaminated LaBr₃:Ce crystals.

Isotope	Decay Mode	Half-life	Alpha Energy (MeV)	Gamma Energy (keV)	Emission Probability (%)
²²⁷ Ac	β ⁻ (98.62%), α (1.38%)	21.77 y	4.95 (from α decay)	9.0, 11.5, 15.3, 27.4	Various
²²⁷ Th	α	18.72 d	6.04, 5.98, 5.76	50.1, 236.0, 256.2	Various
²²³ Ra	α	11.43 d	5.87, 5.72, 5.61	144.2, 154.2, 269.5, 323.9, 338.3	Various
²¹⁹ Rn	α	3.96 s	6.82, 6.55, 6.42	271.2, 401.8	Various
²¹⁵ Po	α	1.78 ms	7.39	-	~100
²¹¹ Bi	α (99.72%), β ⁻ (0.28%)	2.14 min	6.62, 6.28	351.1	Various
²⁰⁷ Tl	β ⁻	4.77 min	-	899.4	Various

Note: This is not an exhaustive list. Energies and intensities are subject to variations based on measurement conditions and data sources.[\[6\]](#)[\[8\]](#)

Typical Activity Concentrations

The specific activity of these isotopes can vary between different crystal growth methods and manufacturers.

Scintillator	Isotope	Typical Activity (Bq/cm ³)
LaBr ₃ :Ce	¹³⁸ La	~0.7 - 1.5
LaBr ₃ :Ce	²²⁷ Ac	Highly variable, up to ~0.02
CeBr ₃	Intrinsic Background	<0.005

These values are indicative and can vary.

Experimental Protocols for Self-Activity Characterization

Characterizing the self-activity of lanthanum-cerium bromide scintillators is crucial for understanding the detector's background and for performing accurate low-level measurements. The following are detailed protocols for key experiments.

Gamma-Ray Spectroscopy for Intrinsic Background Measurement

Objective: To measure the energy spectrum of the intrinsic radioactivity of the scintillator.

Methodology:

- Detector Setup:
 - Place the LaBr₃:Ce or CeBr₃ detector in a low-background lead shield (typically 5-10 cm thick) to minimize contributions from external environmental radiation. The inner layers of the shield should be lined with materials of decreasing atomic number (e.g., tin and copper) to absorb X-rays produced in the lead.
 - Couple the scintillator to a photomultiplier tube (PMT) or silicon photomultiplier (SiPM) and connect the output to a multichannel analyzer (MCA).^[9]
 - Ensure all electronic components are properly grounded to minimize electronic noise.
- Energy and Efficiency Calibration:

- Before measuring the intrinsic background, perform an energy and efficiency calibration of the detector system.[\[10\]](#)[\[11\]](#)
- Use a set of calibrated gamma-ray point sources with well-known energies and emission probabilities (e.g., ^{137}Cs , ^{60}Co , ^{152}Eu).[\[3\]](#)
- Place each calibration source at a fixed, reproducible distance from the detector.
- Acquire a spectrum for each source for a sufficient time to obtain good statistics in the photopeaks.
- Fit the photopeaks to determine their centroid channel number and net area.
- Create an energy calibration curve by plotting the known gamma-ray energies against the corresponding channel numbers. A polynomial fit is often used to account for non-linearities.[\[12\]](#)
- Create an efficiency calibration curve by plotting the known source activities and emission probabilities against the measured net peak areas, correcting for solid angle and acquisition time.
- Background Spectrum Acquisition:
 - Remove all external sources from the vicinity of the detector.
 - Acquire a background spectrum for an extended period (e.g., 24-48 hours or longer) to obtain statistically significant data for the low-intensity peaks from the intrinsic activity.
- Data Analysis:
 - Apply the energy calibration to convert the channel numbers of the background spectrum to energy (in keV).
 - Identify the characteristic peaks corresponding to the decay of ^{138}La (788.7 keV and 1435.8 keV) and the various alpha and gamma emissions from the ^{227}Ac decay chain.
 - Perform a background subtraction to isolate the net counts in each peak of interest. Common methods include the trapezoidal method or more sophisticated algorithms like

the Sensitive Nonlinear Iterative Peak (SNIP) clipping algorithm.^{[4][13]}

- Calculate the activity of the identified isotopes using the efficiency calibration curve and the net peak areas.

Coincidence Spectroscopy for Enhanced Background Characterization

Objective: To differentiate between different decay events and to improve the signal-to-noise ratio for specific decay paths.

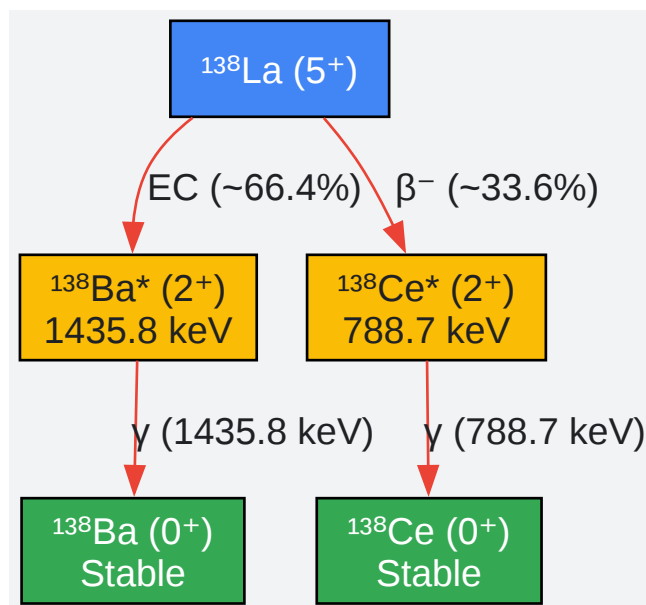
Methodology:

- Detector Setup:
 - Place the $\text{LaBr}_3\text{:Ce}$ or CeBr_3 detector (the primary detector) in a low-background shield.
 - Surround the primary detector with one or more secondary detectors, such as a high-purity germanium (HPGe) detector or another scintillator.
 - Connect the outputs of all detectors to a coincidence spectroscopy setup, which typically includes timing electronics (e.g., constant fraction discriminators, time-to-amplitude converter) and a multi-parameter data acquisition system.
- Coincidence Measurement:
 - Acquire data in coincidence mode. This means that an event is only recorded if signals are detected in both the primary and a secondary detector within a very short time window (nanoseconds).
 - For example, in the decay of ^{138}La via electron capture, the 1435.8 keV gamma ray is emitted in coincidence with characteristic X-rays from the barium atom. A coincidence measurement can help to isolate this decay path.
 - Similarly, for the ^{227}Ac decay chain, many of the alpha and beta decays are followed by the emission of gamma rays, allowing for alpha-gamma or beta-gamma coincidence measurements.

- Data Analysis:
 - Analyze the multi-parameter data to generate coincidence energy spectra. For example, a 2D histogram can be created with the energy deposited in the primary detector on one axis and the energy in the secondary detector on the other.
 - "Gating" on a specific energy peak in one detector's spectrum will produce a spectrum in the other detector that only shows the coincident events. This is a powerful technique for identifying and quantifying the contributions of different radioactive isotopes.

Visualizations

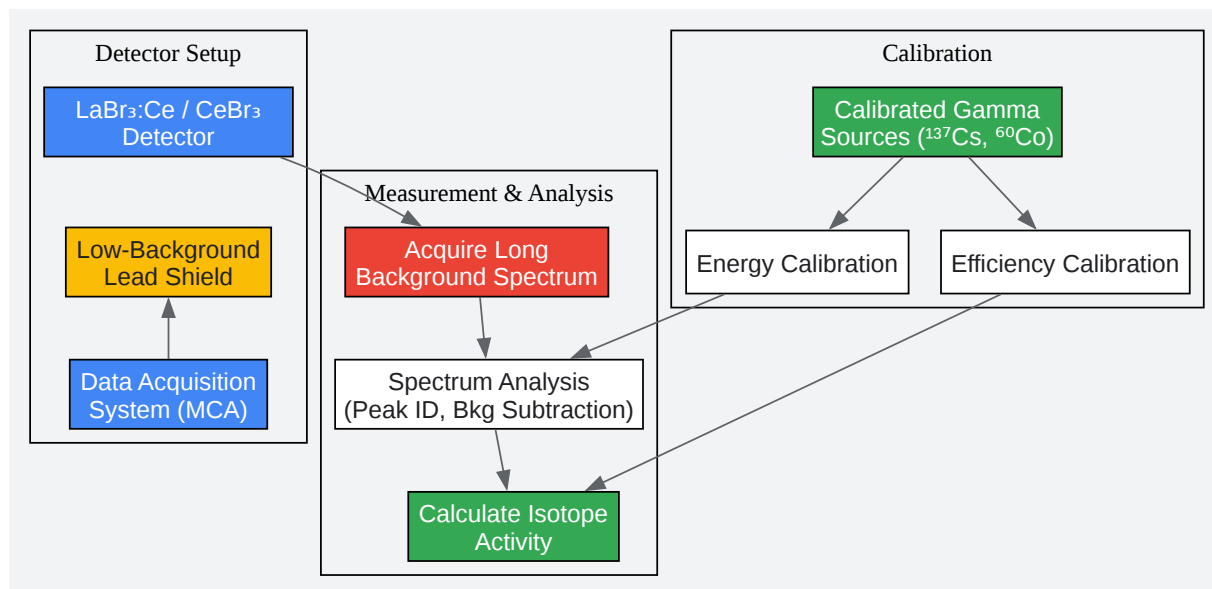
Decay Scheme of ^{138}La



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Caption: Simplified decay scheme of the ^{138}La isotope.

Experimental Workflow for Self-Activity Measurement



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Caption: Workflow for intrinsic radioactivity measurement.

Conclusion

The self-activity of lanthanum-cerium bromide scintillators is a critical factor to consider in their application, particularly in low-count-rate experiments. The primary contributions from ¹³⁸La and potential ²²⁷Ac contamination can be effectively characterized through careful gamma-ray spectroscopy and coincidence measurements. While LaBr₃:Ce offers excellent performance, its intrinsic background may be a limiting factor in some applications. In such cases, CeBr₃ provides a viable alternative with significantly lower self-activity. A thorough understanding and characterization of the intrinsic background, as outlined in this guide, are essential for researchers to fully leverage the capabilities of these advanced scintillation detectors.

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- To cite this document: BenchChem. [A Preliminary Investigation of Lanthanum-Cerium Bromide Self-Activity: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1212527#preliminary-investigation-of-lanthanum-cerium-bromide-self-activity>]

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